

Commercial Suppliers of 5-Methyltetrahydrofolic acid-13C6: A Technical Guide

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Compound of Interest

Compound Name: 5-Methyltetrahydrofolic acid-13C6

Cat. No.: B15136499

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of commercial suppliers of **5-Methyltetrahydrofolic acid-13C6**, a critical isotopically labeled internal standard and tracer for research in folate metabolism, one-carbon metabolism, and drug development. This document outlines key product specifications from various suppliers, a detailed experimental protocol for its quantification, and relevant metabolic pathways.

Commercial Supplier Data

The following table summarizes the quantitative data for **5-Methyltetrahydrofolic acid-13C6** and its common variant, 5-Methyltetrahydrofolic acid-(glutamic acid-13C5), from prominent commercial suppliers. This allows for a direct comparison of key product specifications.

Supplier	Product Name	Catalog Number (Example)	Molecular Weight (g/mol)	Isotopic Purity	Chemical Purity	Formulation
BOC Sciences	5-Methyltetrahydrofolic acid-[13C6]	BLP-000968	465.41	Not specified	Not specified	Not specified
MedChem Express	5-Methyltetrahydrofolic acid-13C6	HY-14520S2	451.39	Not specified	Not specified	Solid
Sigma-Aldrich	5-Methyltetrahydrofolic acid-(glutamic acid-13C5)	803022	464.42	99 atom % 13C	≥95% (CP)	Powder
Cambridge Isotope Laboratories	5-Methyltetrahydrofolic acid (glutamic acid- ¹³ C ₅ , 99%)	CLM-9548	464.42	99%	95%	Neat

Experimental Protocol: Quantification of 5-Methyltetrahydrofolic acid-13C6 in Biological Samples by LC-MS/MS

This protocol provides a detailed methodology for the analysis of **5-Methyltetrahydrofolic acid-13C6**, often used as an internal standard for the quantification of endogenous 5-

methyltetrahydrofolate in plasma or serum. This method is adapted from established liquid chromatography-tandem mass spectrometry (LC-MS/MS) procedures.[\[1\]](#)[\[2\]](#)

1. Sample Preparation

- Spiking with Internal Standard: To a 100 μ L aliquot of plasma or serum, add a known concentration of **5-Methyltetrahydrofolic acid-13C6** solution. The exact amount should be optimized based on the expected concentration of the endogenous analyte and instrument sensitivity.
- Protein Precipitation: Add 300 μ L of cold methanol (containing an antioxidant like 0.1% ascorbic acid) to the sample to precipitate proteins.
- Vortex and Centrifuge: Vortex the mixture vigorously for 30 seconds and then centrifuge at 14,000 \times g for 10 minutes at 4°C.
- Supernatant Collection: Carefully collect the supernatant and transfer it to a clean tube.
- Evaporation and Reconstitution: Evaporate the supernatant to dryness under a gentle stream of nitrogen. Reconstitute the residue in 100 μ L of the initial mobile phase.

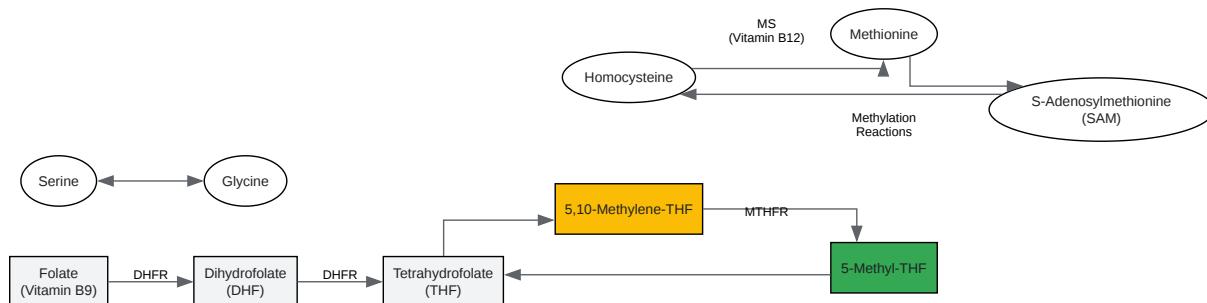
2. LC-MS/MS Analysis

- Liquid Chromatography (LC) System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Column: A C18 reversed-phase column (e.g., 2.1 mm x 100 mm, 1.8 μ m particle size) is commonly used.
- Mobile Phase:
 - Mobile Phase A: 0.1% formic acid in water.
 - Mobile Phase B: 0.1% formic acid in acetonitrile.
- Gradient Elution: A typical gradient would start at a low percentage of Mobile Phase B, ramp up to a high percentage to elute the analyte, and then return to initial conditions for column re-equilibration. The specific gradient profile should be optimized for the best separation.

- Mass Spectrometer: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source operating in positive ion mode.
- Multiple Reaction Monitoring (MRM): Monitor the specific precursor-to-product ion transitions for both endogenous 5-methyltetrahydrofolate and the ¹³C₆-labeled internal standard.
 - 5-Methyltetrahydrofolate (unlabeled): m/z 460.2 → 313.1
 - **5-Methyltetrahydrofolic acid-¹³C₆**: m/z 466.2 → 319.1
- Data Analysis: The concentration of endogenous 5-methyltetrahydrofolate is determined by calculating the peak area ratio of the analyte to the internal standard and comparing it to a standard curve prepared with known concentrations of unlabeled 5-methyltetrahydrofolate.

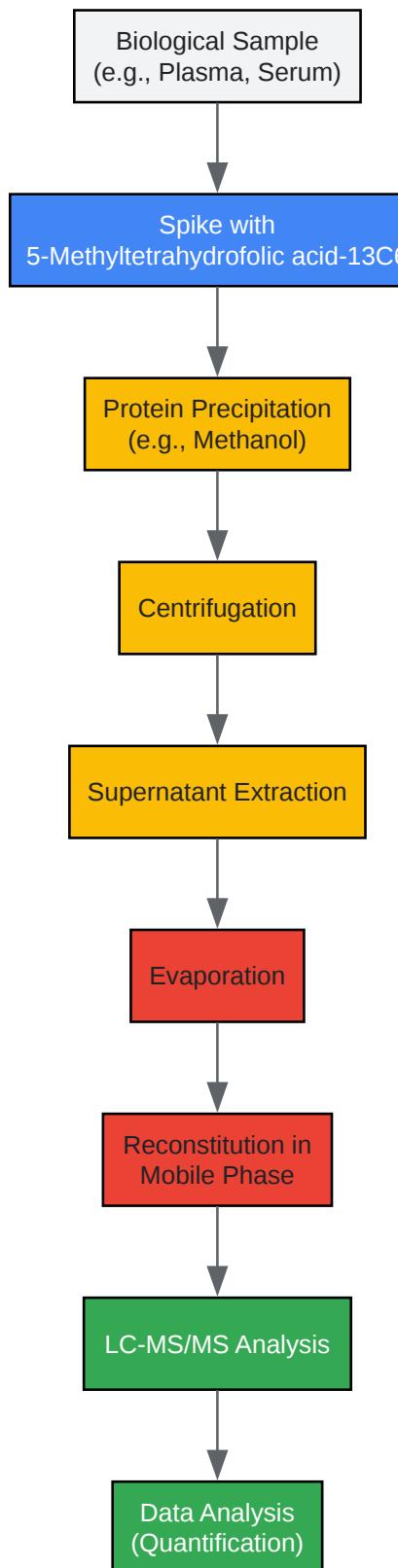
Signaling Pathways and Experimental Workflows

The following diagrams illustrate the central role of 5-methyltetrahydrofolate in one-carbon metabolism and a typical experimental workflow for its analysis.



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Caption: Simplified diagram of the folate cycle within one-carbon metabolism.



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Caption: Experimental workflow for the quantification of 5-methyltetrahydrofolate.

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References

- 1. 5-Methyltetrahydrofolic acid and folic acid measured in plasma with liquid chromatography tandem mass spectrometry: applications to folate absorption and metabolism - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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